

A Comparative Performance Analysis of Solvent Blue 132 in Engineering Polymers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Solvent blue 132

CAS No.: 110157-96-5

Cat. No.: B1166899

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the performance of **Solvent Blue 132** in various polymer systems, with a comparative analysis against other common blue colorants.

This guide provides an in-depth comparison of the performance characteristics of **Solvent Blue 132** in several key engineering polymers: Polystyrene (PS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), and Polyethylene Terephthalate (PET). The performance of **Solvent Blue 132** is benchmarked against other commercially available blue dyes and pigments, including Solvent Blue 104, Solvent Blue 122, Solvent Blue 97, Pigment Blue 15, and Vat Blue 4. This guide is intended to assist researchers and professionals in making informed decisions for their specific applications.

Executive Summary

Solvent Blue 132 exhibits robust performance across a range of engineering plastics, demonstrating high heat stability and good to excellent lightfastness. Its suitability for demanding processing conditions makes it a viable candidate for coloring PS, ABS, PC, and PET. When compared to other solvent dyes, **Solvent Blue 132** offers a competitive balance of

properties. In contrast, pigment-based colorants like Pigment Blue 15 offer superior migration resistance but may affect the transparency of the final product.

Performance Data at a Glance

The following tables summarize the key performance indicators of **Solvent Blue 132** and its alternatives in various polymers.

Table 1: Heat Stability (°C)

Colorant	PS	ABS	PC	PET
Solvent Blue 132	300	300	300	290
Solvent Blue 104	300	300	300	300
Solvent Blue 122	280-300	280-300	280-300	280-300
Solvent Blue 97	Good	Good	Good	Good
Pigment Blue 15	300	300	300	300
Vat Blue 4	High	-	-	-

Note: "Good" indicates suitability for standard processing temperatures for the respective polymer. "-" indicates data not readily available.

Table 2: Lightfastness (Scale 1-8, where 8 is excellent)

Colorant	PS	ABS	PC	PET
Solvent Blue 132	7-8	7-8	8	8
Solvent Blue 104	7-8	7-8	-	7-8
Solvent Blue 122	6-7	6-7	6-7	6-7
Solvent Blue 97	Good	Good	Good	Good
Pigment Blue 15	8	8	8	8
Vat Blue 4	7-8	-	-	-

Note: "Good" indicates suitability for applications with moderate light exposure. "-" indicates data not readily available.

Table 3: Migration Resistance (Scale 1-5, where 5 is excellent)

Colorant	General Performance
Solvent Blue 132	Good
Solvent Blue 104	5
Solvent Blue 122	Good
Solvent Blue 97	Excellent
Pigment Blue 15	5
Vat Blue 4	Excellent

Note: Migration can be influenced by the specific polymer, processing conditions, and the presence of other additives.

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies for colorants in plastics.

Heat Stability Testing

The heat stability of the colorants is determined by injection molding plastic samples at various temperatures.^[1] The colored plastic is typically processed at increasing temperature intervals (e.g., 20°C increments) for a specified dwell time (e.g., 5 minutes).^{[1][2]} The color of the resulting plaques is then visually and instrumentally compared to a standard processed at the lowest temperature. The maximum temperature at which no significant color change occurs is reported as the heat stability. A spectrophotometer can be used to measure the color difference (ΔE^*_{ab}) to quantify the change.^[2]

Lightfastness Testing

Lightfastness is evaluated according to the ISO 105-B02 standard.[3][4][5][6][7] This method involves exposing the colored plastic specimens to a xenon arc lamp, which simulates the spectrum of natural daylight, under controlled conditions of temperature and humidity.[3][4][5][6][7] The degree of fading is assessed by comparing the change in color of the test specimen with a set of blue wool references, which have a known lightfastness rating from 1 (very poor) to 8 (excellent).[4][6][7]

Migration Resistance Testing

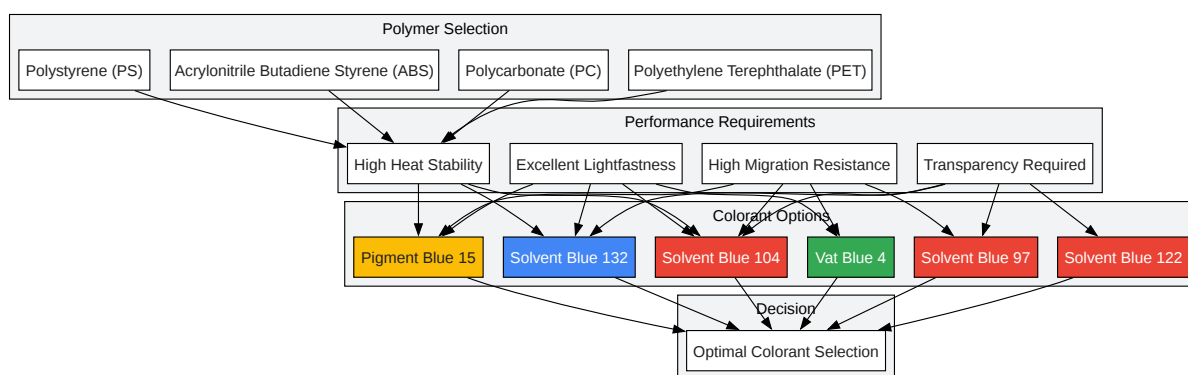
Migration resistance is the ability of a colorant to remain within the plastic matrix and not transfer to the surface of the plastic or to other materials in contact with it.[8] A common test method involves pressing a sample of the colored plastic against an uncolored or white plastic sheet (e.g., PVC) under controlled conditions of temperature, pressure, and time. After the test period, the uncolored sheet is examined for any color transfer. The degree of migration is typically rated on a grey scale from 1 (severe migration) to 5 (no migration).

Color Strength Measurement

The color strength of a dye is determined using a spectrophotometer to measure the light absorption of a solution containing the colorant.[9] For plastics, the color strength (K/S value) is measured using a spectrophotometer on a molded sample.[10] This value is a function of the absorption (K) and scattering (S) coefficients and is used to quantify the ability of the dye to impart color.[10][11]

Comparative Analysis Workflow

The following diagram illustrates the logical workflow for selecting a blue colorant for a specific polymer application based on key performance criteria.



[Click to download full resolution via product page](#)

Caption: Colorant selection workflow based on polymer and performance needs.

Conclusion

Solvent Blue 132 is a high-performance colorant suitable for a wide range of engineering plastics. Its excellent heat stability and lightfastness make it a strong candidate for applications in PS, ABS, PC, and PET. For applications requiring the highest migration resistance, alternatives such as Solvent Blue 97, Pigment Blue 15, or Vat Blue 4 should be considered. The choice of the optimal blue colorant will ultimately depend on the specific requirements of the application, including processing conditions, end-use environment, and desired aesthetic properties. This guide provides the foundational data and methodologies to support an informed selection process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heat Stability Of Colourant | Prisma Colour LTD [prismacolour.com]
- 2. aquaterra.com.co [aquaterra.com.co]
- 3. Test Procedure of ISO 105 B02 Using Light Fastness Tester DR3000 - Textile Tester [darongtester.com]
- 4. q-lab.com [q-lab.com]
- 5. fyitester.com [fyitester.com]
- 6. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 7. wewontech.com [wewontech.com]
- 8. Basic Requirements for Plastic Colorants and Pigment Migration - Industry News [pigmentchemical.com]
- 9. Measuring Color Strength - Sensient Industrial Colors [sensientindustrial.com]
- 10. pubs.aip.org [pubs.aip.org]
- 11. hilarispublisher.com [hilarispublisher.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis of Solvent Blue 132 in Engineering Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166899/docs#a-comparative-performance-analysis-of-solvent-blue-132-in-engineering-polymers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)